

An In-depth Technical Guide to the Safe Handling of (R)-3-Aminotetrahydrofuran

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Compound of Interest

Compound Name: (R)-3-Aminotetrahydrofuran

Cat. No.: B1278766

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(R)-3-Aminotetrahydrofuran is a vital intermediate in pharmaceutical synthesis, valued for its role in the development of novel therapeutics.[\[1\]](#)[\[2\]](#) This guide provides a comprehensive overview of the critical safety precautions, handling protocols, and emergency procedures required for its safe use in a laboratory setting.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **(R)-3-Aminotetrahydrofuran** is fundamental to its safe handling. This data, summarized in the table below, has been compiled from various safety data sheets and chemical databases.

Property	Value
Molecular Formula	C ₄ H ₉ NO
Molecular Weight	87.12 g/mol
CAS Number	111769-26-7
Appearance	Pale yellow liquid
Density	1.012 g/mL at 25 °C
Boiling Point	125.6 ± 33.0 °C
Flash Point	48.9 °C (120.0 °F)
Refractive Index	n _{20/D} 1.458
Solubility	No data available
Vapor Pressure	No data available

Hazard Identification and Classification

(R)-3-Aminotetrahydrofuran is classified as a hazardous substance. The following table summarizes its GHS hazard classifications, which call for stringent safety measures during handling and storage.

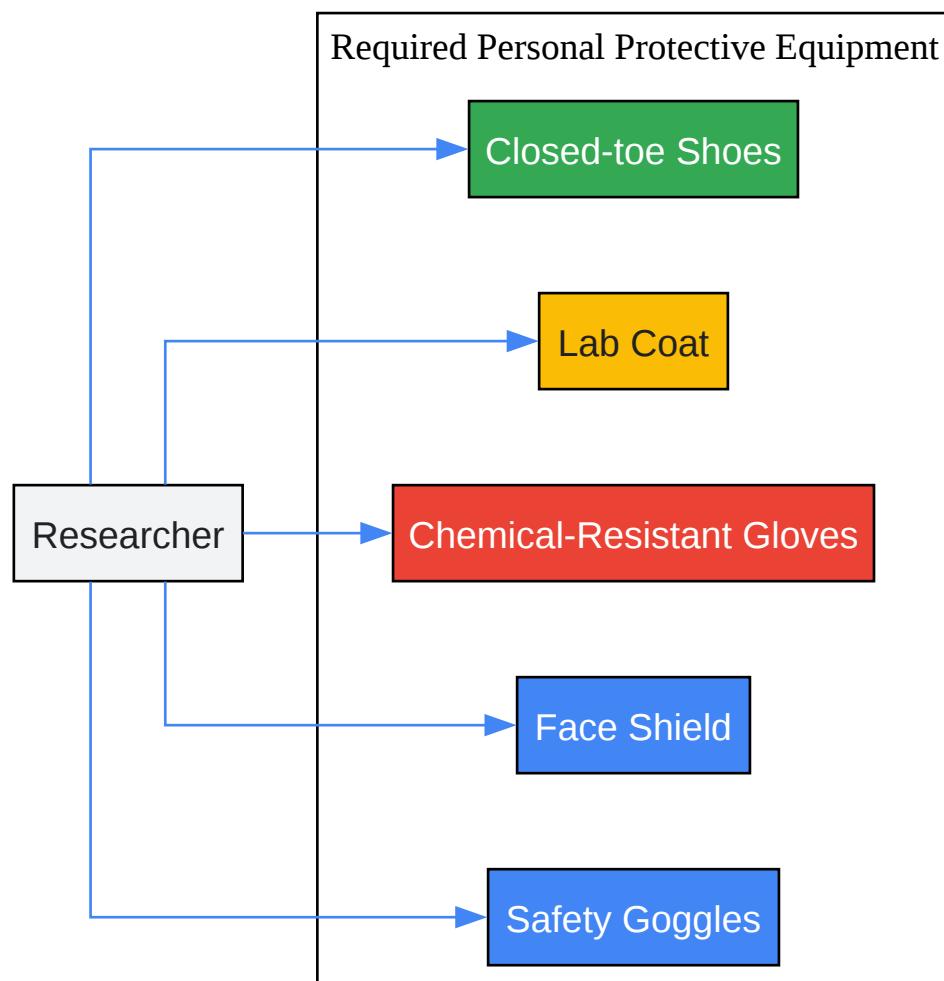
Hazard Class	GHS Classification
Flammable Liquids	Category 3 (H226: Flammable liquid and vapor)
Acute Toxicity, Oral	Category 4 (H302: Harmful if swallowed)
Skin Corrosion/Irritation	Category 2 (H315: Causes skin irritation)
Serious Eye Damage/Eye Irritation	Category 1 (H318: Causes serious eye damage)
Specific target organ toxicity — single exposure	Category 3 (H335: May cause respiratory irritation)

Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is paramount to ensure the safety of laboratory personnel and the integrity of the research.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **(R)-3-Aminotetrahydrofuran**.



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Caption: Required PPE for handling **(R)-3-Aminotetrahydrofuran**.

Engineering Controls

Engineering controls are the first line of defense in minimizing exposure to hazardous chemicals.

- Fume Hood: Always handle **(R)-3-Aminotetrahydrofuran** inside a properly functioning chemical fume hood to minimize inhalation of vapors.[\[3\]](#)
- Ventilation: Ensure the laboratory is well-ventilated.[\[4\]](#)
- Eyewash Stations and Safety Showers: These must be readily accessible and regularly tested.[\[5\]](#)

Handling Procedures

Follow these procedures to ensure safe handling:

- Consult the SDS: Before use, thoroughly read and understand the Safety Data Sheet (SDS).[\[3\]](#)
- Avoid Inhalation and Contact: Take all necessary precautions to avoid inhaling vapors and direct contact with skin and eyes.[\[5\]](#)
- Grounding: When transferring from bulk containers, ensure containers are properly grounded to prevent static discharge.
- Adding to Other Chemicals: When mixing, slowly add **(R)-3-Aminotetrahydrofuran** to other reagents to control any exothermic reactions. Never add water to this chemical.[\[6\]](#)[\[7\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[\[7\]](#)

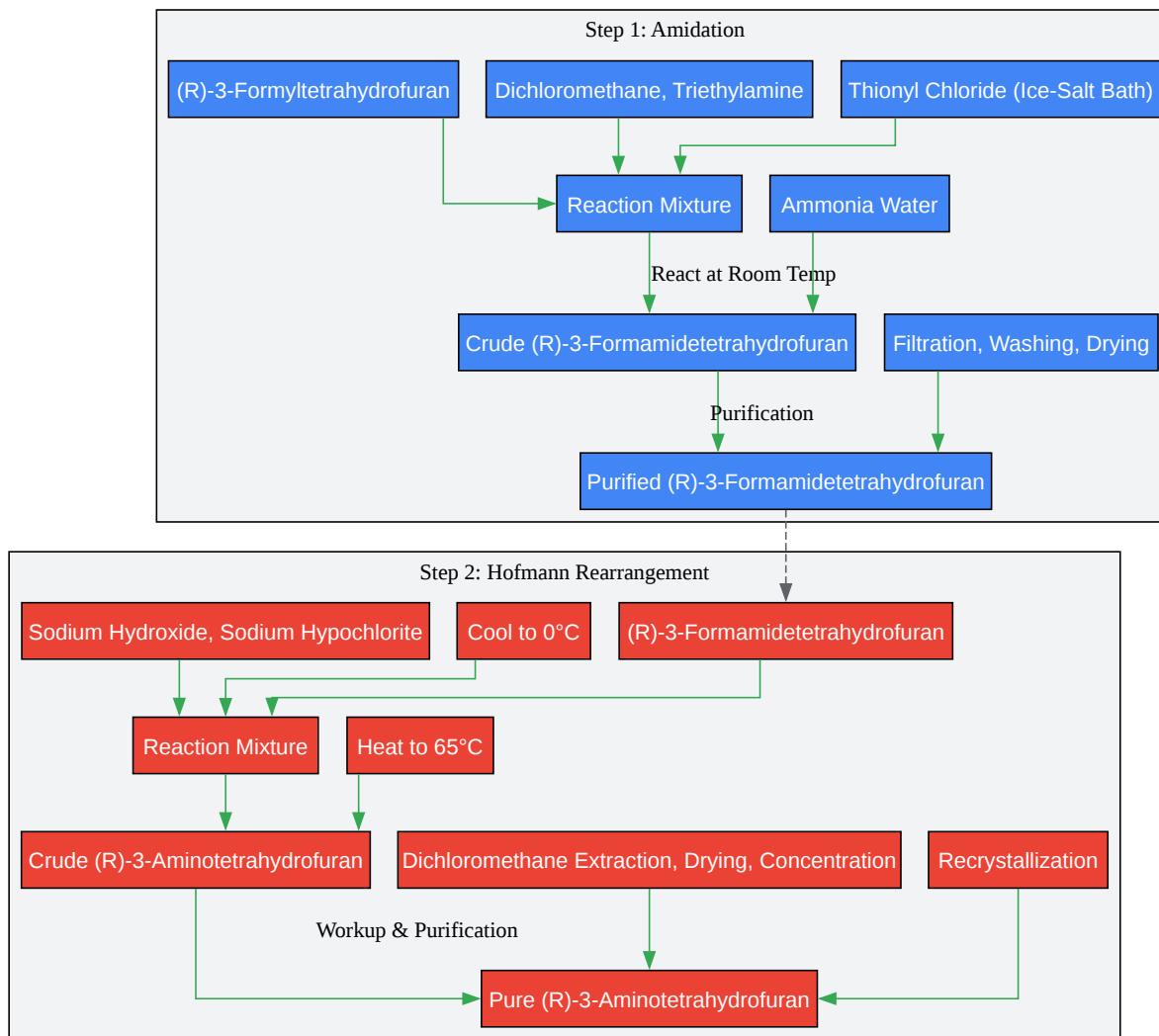
Storage

Proper storage is crucial to prevent accidents and maintain the chemical's stability.

- Container: Keep the container tightly closed and store in a cool, dry, and well-ventilated area.[\[4\]](#)
- Incompatible Materials: Store away from strong oxidizing agents, acids, and other incompatible materials.
- Location: Store below eye level and in a designated corrosive materials cabinet.[\[7\]](#)[\[8\]](#)

Experimental Protocol: Synthesis of (R)-3-Aminotetrahydrofuran

The following is a two-step synthesis protocol adapted from patent CN105218490B.[1] This procedure should only be carried out by trained professionals in a controlled laboratory environment.

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Caption: Workflow for the synthesis of **(R)-3-Aminotetrahydrofuran**.

Step 1: Synthesis of (R)-3-Formamidetetrahydrofuran

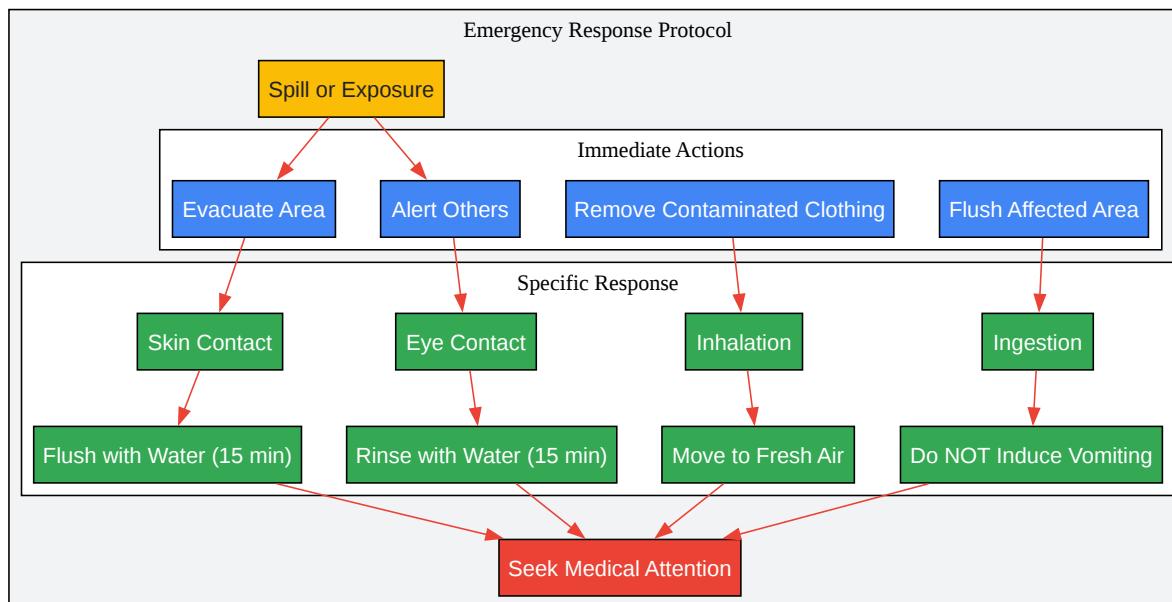
- Dissolve (R)-3-formyltetrahydrofuran in dichloromethane in a reaction vessel.
- Add triethylamine to the solution.
- Cool the mixture in an ice-salt bath and slowly add thionyl chloride while stirring.
- After the addition is complete, continue to stir for the specified time.
- Remove the solvent under reduced pressure.
- Add ammonia water to the residue and allow the reaction to proceed at room temperature.
- Filter the resulting solid, wash with water, and dry to obtain (R)-3-formamidetetrahydrofuran.
[1]

Step 2: Synthesis of (R)-3-Aminotetrahydrofuran

- In a separate vessel, mix sodium hydroxide and a sodium hypochlorite solution and cool to 0°C.
- Add the (R)-3-formamidetetrahydrofuran obtained in Step 1 to this cooled mixture.
- Stir the mixture and then heat to 65°C, maintaining the temperature while stirring.
- After the reaction is complete, cool the mixture to room temperature.
- Extract the product with dichloromethane.
- Dry the organic phase, concentrate it to obtain a yellow solid, and then recrystallize to yield pure (R)-3-aminotetrahydrofuran.[1]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving (R)-3-Aminotetrahydrofuran.



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Caption: Emergency response workflow for spills or exposure.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[5]

- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[8]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air.
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Use personal protective equipment. Avoid breathing vapors, mist or gas. Ensure adequate ventilation.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Absorb with an inert material and place in an appropriate waste disposal container.

Disposal Considerations

Dispose of **(R)-3-Aminotetrahydrofuran** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.[9][10]

Disclaimer: This document is intended as a guide and is not a substitute for a thorough risk assessment and compliance with all applicable safety regulations and institutional protocols. Always consult the most current Safety Data Sheet (SDS) for **(R)-3-Aminotetrahydrofuran** before use.

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